

# An In-depth Technical Guide to the Discovery and Synthesis of Gold Nitrate

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## Compound of Interest

Compound Name: Gold nitrate

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This technical guide provides a comprehensive overview of the historical discovery and synthesis of **gold nitrate**, a term often encompassing a variety of gold(III) nitrate-containing compounds. This document clarifies the distinct chemical identities, details various synthesis methodologies with experimental protocols, and presents available quantitative data for comparative analysis.

## Introduction: Deconstructing "Gold Nitrate"

The nomenclature of "**gold nitrate**" has evolved, leading to some ambiguity in historical and chemical literature. It is crucial to distinguish between the different species to which this name has been applied:

- Nitrauroic Acid ( $\text{HAu}(\text{NO}_3)_4$ ): A well-characterized crystalline compound, often found as a trihydrate ( $\text{HAu}(\text{NO}_3)_4 \cdot 3\text{H}_2\text{O}$ ). This is the most stable and commonly synthesized form referred to as **gold nitrate**.
- Gold(III) Nitrate ( $\text{Au}(\text{NO}_3)_3$ ): The simple, anhydrous gold(III) nitrate. While its synthesis has been reported, its existence as a stable, simple salt is debated. Some early reports of its synthesis were later identified as other complexes.
- Nitronium Tetranitrauroate ( $(\text{NO}_2)\text{Au}(\text{NO}_3)_4$ ): A complex formed from the reaction of gold or its oxide with dinitrogen pentoxide. It was initially misidentified as simple gold(III) nitrate.

- Tetraamminegold(III) Nitrate ([--INVALID-LINK--](#)): A stable ammine complex of gold(III) nitrate.

This guide will focus on the synthesis of the most relevant and well-documented of these compounds.

## Historical Perspective

The journey to understanding and synthesizing **gold nitrate** compounds has been a process of discovery and correction. Early attempts to synthesize simple gold(III) nitrate,  $\text{Au}(\text{NO}_3)_3$ , were later found to have produced more complex structures. For instance, the reaction of gold oxide with dinitrogen pentoxide was initially thought to yield  $\text{Au}(\text{NO}_3)_3$ , but was later correctly identified as nitronium tetranitratoaurate<sup>[1]</sup>. The synthesis of the more stable nitratoauric acid,  $\text{HAu}(\text{NO}_3)_4$ , provided a clearer path to a well-defined **gold nitrate** compound<sup>[1]</sup>. The ammine complex, tetraamminegold(III) nitrate, represents another stable form that has been successfully synthesized and characterized<sup>[1]</sup>.

## Synthesis Methodologies and Experimental Protocols

Several methods have been developed for the synthesis of **gold nitrate** and its related compounds. The following sections provide detailed protocols for the key synthetic routes.

### Synthesis of Nitratoauric Acid ( $\text{HAu}(\text{NO}_3)_4$ ) from Gold(III) Hydroxide

This method is a common route to obtaining nitratoauric acid.

Experimental Protocol:

- Preparation of Gold(III) Hydroxide ( $\text{Au}(\text{OH})_3$ ): Gold(III) hydroxide can be prepared by treating a solution of chloroauric acid ( $\text{HAuCl}_4$ ) with a hydroxide base, such as sodium hydroxide, followed by careful washing of the precipitate to remove chloride ions.
- Reaction with Nitric Acid: Suspend the freshly prepared gold(III) hydroxide in concentrated nitric acid.

- Heating: Heat the mixture to 100 °C with stirring[1]. The gold(III) hydroxide will react with the nitric acid to form nitratoauric acid. The reaction is as follows:  $\text{Au(OH)}_3 + 4\text{HNO}_3 \rightarrow \text{HAu(NO}_3)_4 + 3\text{H}_2\text{O}$ [1]
- Crystallization: Upon cooling the solution, yellow single crystals of nitratoauric acid trihydrate,  $(\text{H}_5\text{O}_2)[\text{Au(NO}_3)_4] \cdot \text{H}_2\text{O}$ , will form[2].
- Isolation: The crystals can be isolated by filtration.

## Synthesis of Nitratoauric Acid via the Aqua Regia-Silver Nitrate Method

This method involves the conversion of gold to chloroauric acid, followed by the replacement of chloride ligands with nitrate ions.

### Experimental Protocol:

- Dissolution of Gold in Aqua Regia: Dissolve elemental gold in aqua regia (a mixture of 3 parts concentrated hydrochloric acid and 1 part concentrated nitric acid) to form a solution of chloroauric acid ( $\text{HAuCl}_4$ )[3][4].
- Chloride Precipitation: To the chloroauric acid solution, add a stoichiometric amount of a silver nitrate ( $\text{AgNO}_3$ ) solution. This will precipitate the chloride ions as insoluble silver chloride ( $\text{AgCl}$ ).
- Filtration: Filter the solution to remove the precipitated silver chloride. The filtrate will contain **gold nitrate** in solution.
- Evaporation: Carefully evaporate the solvent to obtain the **gold nitrate** product. It is important to note that crystallization of pure **gold nitrate** from this solution can be challenging, and it may be prone to disproportionation[5].

## Synthesis of Tetraamminegold(III) Nitrate ( $\text{Au(NH}_3)_4\text{NO}_3$ )

This method produces a stable ammine complex of gold(III) nitrate.

### Experimental Protocol:

- **Starting Material:** Begin with a solution of chloroauric acid ( $\text{HAuCl}_4$ ).
- **Addition of Ammonium Nitrate:** Add ammonium nitrate ( $\text{NH}_4\text{NO}_3$ ) to the chloroauric acid solution[1].
- **Formation of the Complex:** The tetraamminegold(III) complex will form in the solution.
- **Isolation:** The product, tetraamminegold(III) nitrate, can be crystallized from the solution. The hydrolysis of this compound is known to produce fulminating gold, so appropriate safety precautions must be taken[1].

## Quantitative Data

Quantitative data on the synthesis of **gold nitrate** compounds is not extensively reported in the literature. The following table summarizes the available physical and chemical properties.

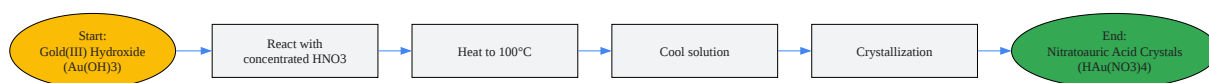
Compound	Formula	Molar Mass ( g/mol )	Appearance	Melting Point (°C)	Density (g/cm <sup>3</sup> )
Nitratoauric Acid (anhydrous)	$\text{HAu}(\text{NO}_3)_4$	445.99	-	-	-
Nitratoauric Acid Trihydrate	$\text{HAu}(\text{NO}_3)_4 \cdot 3\text{H}_2\text{O}$	500.04	Brown Crystals	72.6[1]	2.84[1]
Gold(III) Nitrate	$\text{Au}(\text{NO}_3)_3$	382.98	Brown Crystalline Solid	72	N/A
Tetraammine gold(III) ion	$[\text{Au}(\text{NH}_3)_4]^{3+}$	265.09	-	-	-

Note: Data for Gold(III) Nitrate is from a commercial supplier and may refer to the hydrated form or nitratoauric acid.

## Mandatory Visualizations

## Synthesis Workflow Diagrams

The following diagrams illustrate the experimental workflows for the synthesis of different **gold nitrate** compounds.



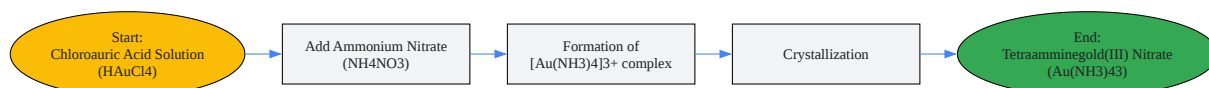
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Caption: Synthesis of Nitrotauric Acid from Gold(III) Hydroxide.



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Caption: Synthesis of **Gold Nitrate** via Aqua Regia-Silver Nitrate Method.



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Caption: Synthesis of Tetraamminegold(III) Nitrate.

## Conclusion

The synthesis of "**gold nitrate**" presents a fascinating case study in the history of inorganic chemistry, highlighting the importance of precise characterization. While several synthetic

routes exist, the preparation of nitroauric acid from gold(III) hydroxide is a well-established method for obtaining a stable, crystalline product. The aqua regia-silver nitrate method offers an alternative but may present challenges in isolating a pure, crystalline product. For applications requiring a stable, chloride-free gold(III) source, the synthesis of tetraamminegold(III) nitrate is a viable option. Further research is needed to provide more comprehensive quantitative data, such as reaction yields and purity levels, for these various synthetic pathways to allow for a more rigorous comparison.

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